

Maleic Anhydride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MaleicAnhydride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the fundamental properties of maleic anhydride, a versatile and highly reactive chemical intermediate. This document is intended to serve as a core resource, offering detailed data, experimental protocols, and visual representations of key processes and reactions relevant to research and development.

Core Properties of Maleic Anhydride

Maleic anhydride ($C_4H_2O_3$) is a colorless or white crystalline solid with a pungent, acrid odor.^[1]^[2] It is the acid anhydride of maleic acid and is a multifunctional chemical intermediate with wide-ranging applications in the chemical and pharmaceutical industries.^[1]^[3]

Physical and Chemical Properties

The fundamental physical and chemical properties of maleic anhydride are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of Maleic Anhydride

Property	Value	References
Molecular Formula	C ₄ H ₂ O ₃	[3]
Molecular Weight	98.06 g/mol	[2]
Appearance	Colorless to white crystalline solid	[1][2]
Odor	Acrid, choking, irritating	[1][2]
Melting Point	52.8 °C (127.0 °F; 325.9 K)	[1][3]
Boiling Point	202 °C (396 °F; 475 K)	[1][3]
Density	1.48 g/cm ³	[1][3]
Vapor Pressure	0.2 mmHg at 20 °C	[4]
Solubility	Soluble in water (hydrolyzes), acetone, benzene, chloroform, and other organic solvents.	[5]

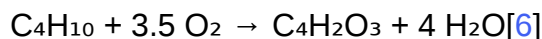
Table 2: Chemical and Safety Properties of Maleic Anhydride

Property	Value	References
CAS Number	108-31-6	[3]
IUPAC Name	Furan-2,5-dione	[6]
Flash Point	102 °C (215.6 °F)	[3]
Autoignition Temperature	470 °C (878 °F)	[4]
Lower Explosive Limit	1.4%	[4]
Upper Explosive Limit	7.1%	[4]

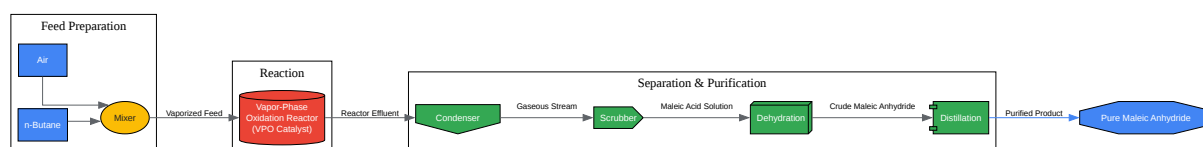
Industrial Synthesis

The primary industrial method for producing maleic anhydride is the vapor-phase oxidation of n-butane.[6] This process has largely replaced the older method of oxidizing benzene due to

economic and environmental reasons.[6] The overall reaction for the butane route is:



This reaction is highly exothermic ($\Delta H = -1236 \text{ kJ/mol}$) and is typically carried out in a fixed-bed or fluidized-bed reactor using a vanadium-phosphorus-oxide (VPO) catalyst.[6]



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Industrial production workflow of maleic anhydride from n-butane.

Key Reactions and Experimental Protocols

Maleic anhydride's reactivity is centered around its electron-deficient double bond and the anhydride functionality, making it a valuable substrate in various organic reactions.

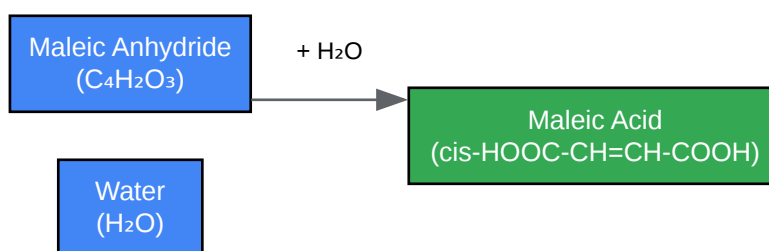
Hydrolysis

Maleic anhydride reacts with water to form maleic acid.[6] This reaction is relatively slow at room temperature but accelerates with heating.

Experimental Protocol: Hydrolysis of Maleic Anhydride

- Materials: Maleic anhydride, deionized water.
- Procedure:
 1. To a round-bottom flask equipped with a magnetic stir bar, add 10.0 g of maleic anhydride.

2. Slowly add 20 mL of deionized water to the flask while stirring. An exothermic reaction will occur.
3. Once the initial exotherm subsides, heat the mixture to 50-60 °C with continuous stirring for 15-20 minutes, or until all the solid has dissolved.
4. Allow the solution to cool to room temperature, and then cool further in an ice bath to induce crystallization of maleic acid.
5. Collect the maleic acid crystals by vacuum filtration and wash with a small amount of cold deionized water.
6. Dry the crystals in a desiccator.



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Hydrolysis of maleic anhydride to maleic acid.

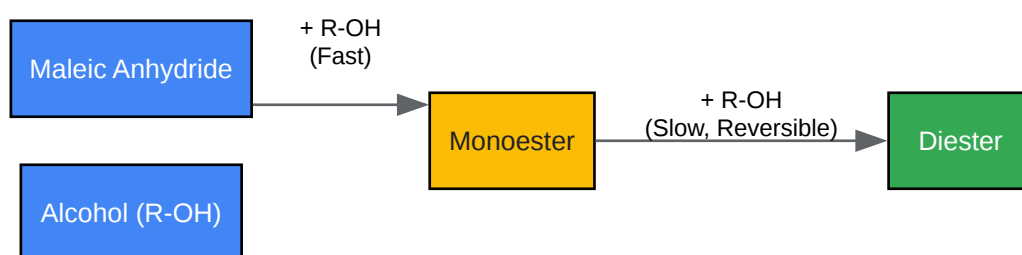
Esterification

Maleic anhydride readily reacts with alcohols to form mono- and di-esters. The reaction is typically acid-catalyzed.^[7]

Experimental Protocol: Esterification of Maleic Anhydride with Ethanol

- Materials: Maleic anhydride, absolute ethanol, concentrated sulfuric acid (catalyst).
- Procedure:
 1. In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve 9.8 g (0.1 mol) of maleic anhydride in 50 mL of absolute ethanol.

2. Carefully add 2-3 drops of concentrated sulfuric acid to the solution.
3. Heat the mixture to reflux for 1-2 hours.
4. After reflux, allow the mixture to cool to room temperature.
5. Remove the excess ethanol using a rotary evaporator.
6. The resulting crude ester can be purified by distillation under reduced pressure.



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Two-stage esterification of maleic anhydride.

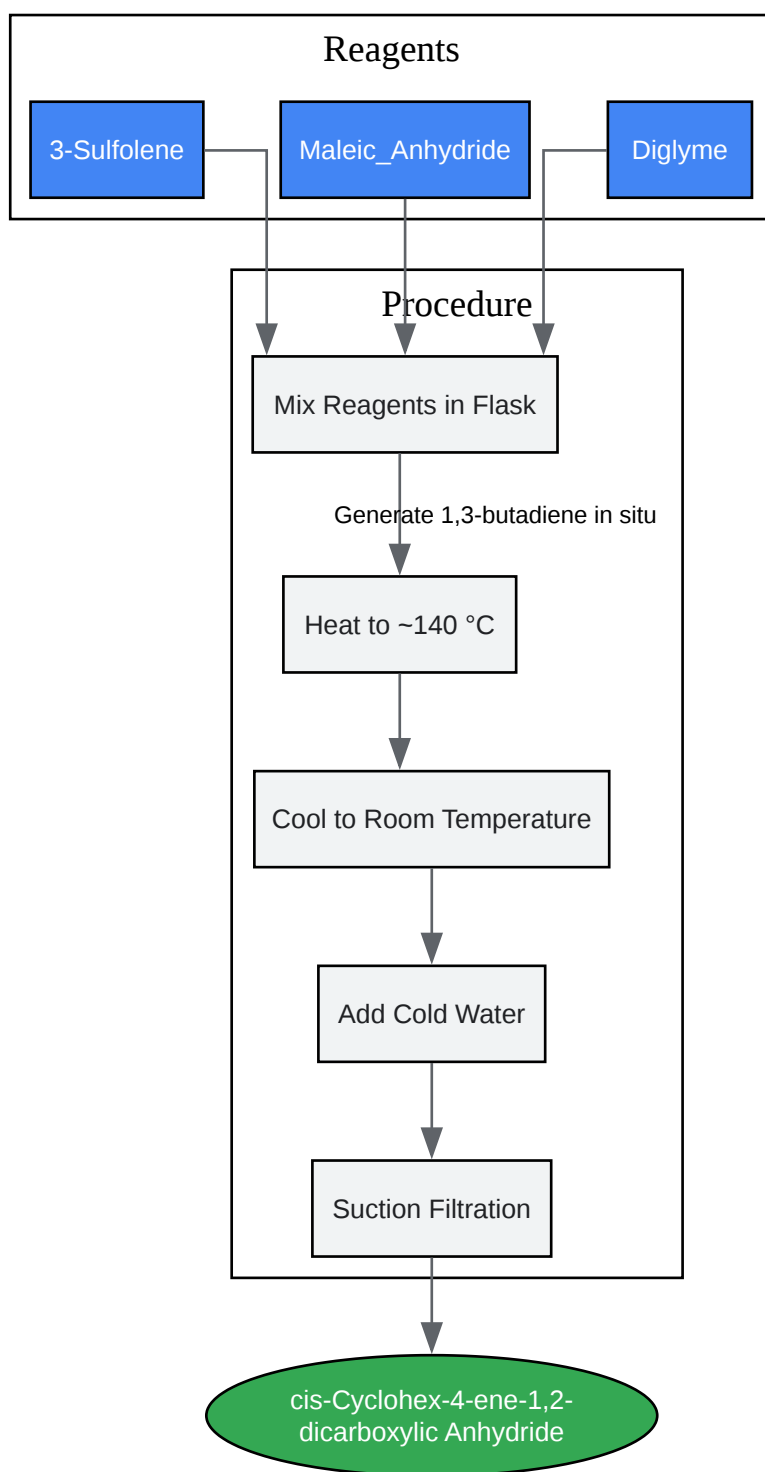
Diels-Alder Reaction

Maleic anhydride is an excellent dienophile in Diels-Alder reactions, a powerful tool for forming six-membered rings.^[4] A classic example is its reaction with 1,3-butadiene.

Experimental Protocol: Diels-Alder Reaction with 1,3-Butadiene (generated in situ)^[8]

- Materials: 3-sulfolene (butadiene sulfone), maleic anhydride, diglyme (bis(2-methoxyethyl)ether).
- Procedure:
 1. To a 25 mL round-bottomed flask, add 3.6 g of 3-sulfolene and 7 mL of diglyme.
 2. Add 3.0 g of maleic anhydride to the mixture.
 3. Attach a reflux condenser and gently heat the mixture until gas evolution (SO₂) is observed.

4. Continue heating for approximately 5 minutes after gas evolution ceases. The temperature should be around 140 °C.
5. Cool the flask to room temperature and then add 35 mL of cold water to induce crystallization of the product, cis-cyclohex-4-ene-1,2-dicarboxylic anhydride.
6. If crystallization does not occur, scratch the inside of the flask with a glass rod.
7. Collect the product by suction filtration and air dry.



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Experimental workflow for the Diels-Alder reaction.

Analytical Characterization

Several analytical techniques are employed to characterize maleic anhydride and its reaction products.

Table 3: Analytical Methods for Maleic Anhydride

Technique	Purpose	Key Observations	References
FTIR Spectroscopy	Functional group identification	Strong C=O stretching bands for the anhydride at ~1780 and ~1850 cm^{-1} . C=C stretching around 1640 cm^{-1} .	[9]
^1H NMR Spectroscopy	Structural elucidation	A single peak for the two equivalent vinylic protons, typically around 7.0 ppm in CDCl_3 .	[10]
^{13}C NMR Spectroscopy	Carbon framework analysis	Signals for the carbonyl carbons and the sp^2 hybridized carbons of the double bond.	[11]
Gas Chromatography (GC)	Purity assessment and separation of reaction mixtures	Requires a suitable solvent like acetone. Can be used to quantify impurities.	[12]

Safety and Handling

Maleic anhydride is a corrosive substance that can cause severe skin burns and eye damage. [9] It is also a respiratory and skin sensitizer.[6]

- Personal Protective Equipment (PPE): Always wear appropriate chemical-resistant gloves, safety goggles, and a lab coat when handling maleic anhydride. Work in a well-ventilated fume hood.[13]

- Incompatibilities: Avoid contact with strong oxidizing agents, strong bases, alkali metals, and amines.[14] It reacts exothermically with water.[4]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep containers tightly closed.[14]
- Spills: In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal. Avoid generating dust.[13]

This guide provides a foundational understanding of maleic anhydride for researchers. For more specific applications and advanced protocols, consulting peer-reviewed literature is recommended. Always refer to the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this chemical.

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- To cite this document: BenchChem. [Maleic Anhydride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173083#maleic-anhydride-fundamental-properties-for-researchers]

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